

# Personal protective equipment for handling 2,2'-Dithiodibenzoic acid

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## Compound of Interest

Compound Name: *2,2'-Dithiodibenzoic acid*

Cat. No.: *B123356*

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## Essential Safety and Handling Guide for 2,2'-Dithiodibenzoic Acid

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2,2'-Dithiodibenzoic acid**, tailored for research scientists and drug development professionals. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **2,2'-Dithiodibenzoic acid**
- Synonyms: 2-Carboxyphenyl disulfide, Bis(2-carboxyphenyl) disulfide, Dithiosalicylic acid[1]
- CAS Number: 119-80-2[2]

Hazard Summary: **2,2'-Dithiodibenzoic acid** is classified as a skin sensitizer and may cause an allergic skin reaction.[2][3] It can also cause skin and serious eye irritation.[4] The substance is a combustible powder that may give off irritating or toxic fumes, including sulfur oxides, upon burning.[3][5]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Required Equipment	Specifications & Best Practices
Eye & Face Protection	Safety spectacles or chemical safety goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[2]</a> <a href="#">[6]</a>
Skin Protection	Protective gloves and a lab coat or other protective clothing	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[2]</a> <a href="#">[3]</a> Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	Particulate filter respirator or a full-face respirator	A particulate filter respirator is recommended for handling the powder form. <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used. <a href="#">[3]</a>

## Operational Plan: Step-by-Step Handling Procedure

### 1. Engineering Controls & Preparation:

- Work in a well-ventilated area. The use of a local exhaust ventilation system is recommended.[\[4\]](#)[\[9\]](#)
- Ensure that emergency exits and a risk-elimination area are established.[\[3\]](#)
- Avoid the formation and accumulation of dust.[\[2\]](#)[\[9\]](#)

- Prohibit open flames in the handling area.[3][5]

## 2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[2][3]
- Use non-sparking tools to prevent ignition.[3]
- Do not eat, drink, or smoke when using this product.[5][10]

## 3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][9]
- Keep the chemical separated from strong oxidants.[3][5]
- The storage area should not have drain or sewer access.[3][5]

## Accidental Release and First Aid Measures

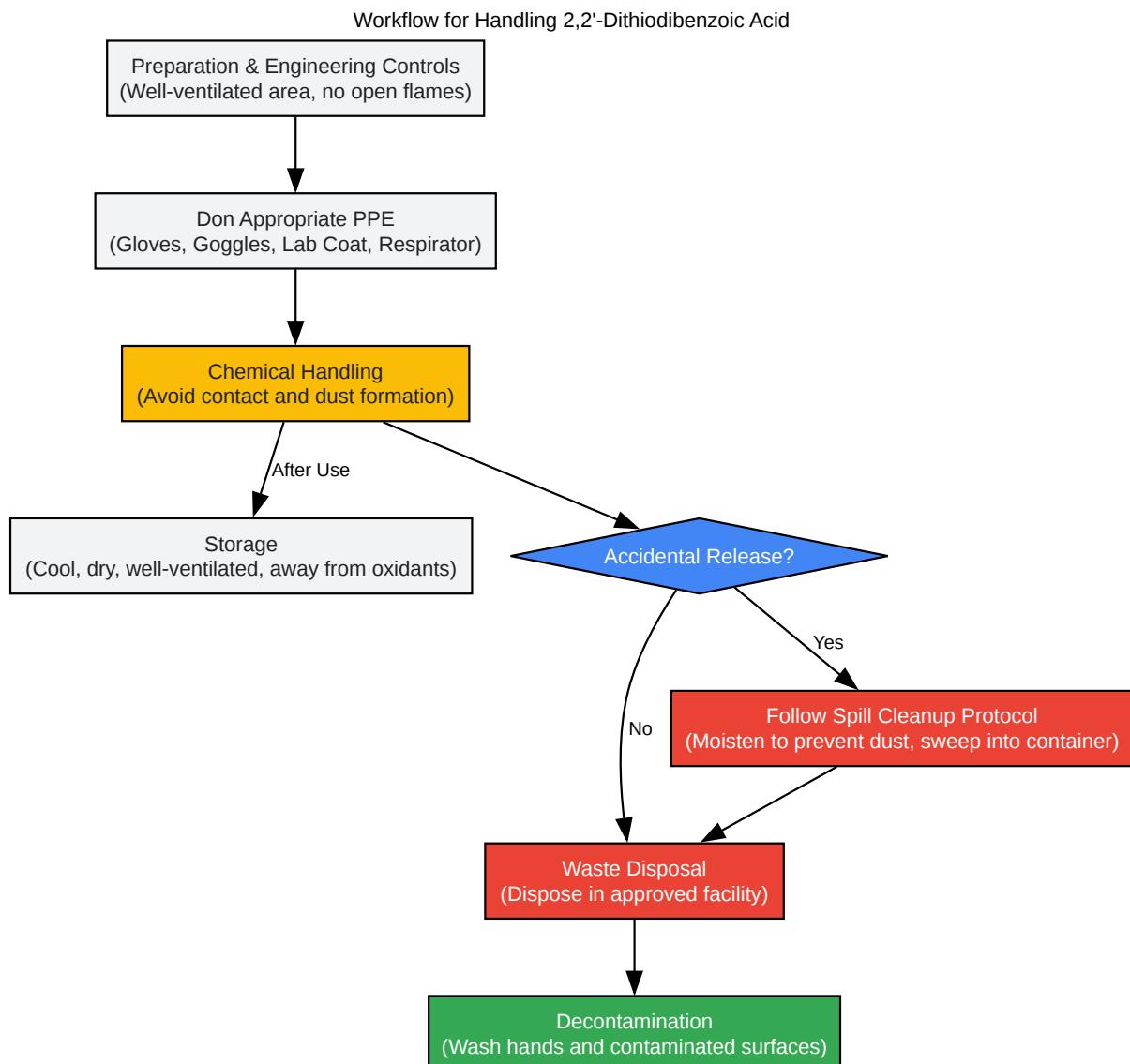
Scenario	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. <a href="#">[2]</a> If skin irritation or a rash occurs, seek medical attention. <a href="#">[2][3]</a>
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. <a href="#">[2]</a> Remove contact lenses if present and easy to do. <a href="#">[5][7]</a> Seek medical attention. <a href="#">[5][7]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. <a href="#">[3]</a>
Ingestion	Rinse the mouth with water and then drink plenty of water. <a href="#">[2][5][7]</a> Seek medical attention. <a href="#">[3][5][7]</a>
Spillage	Sweep up the spilled substance into a suitable, closed container for disposal. <a href="#">[2][5]</a> If appropriate, moisten the material first to prevent dusting. <a href="#">[3][5]</a> Ensure adequate ventilation and wear appropriate PPE during cleanup. <a href="#">[6][9]</a>

## Disposal Plan

All waste materials, including the chemical itself and any contaminated items, must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of the contents and container to an approved waste disposal plant or an appropriate treatment and disposal facility.[\[2\]\[3\]](#)
- Contaminated PPE: Contaminated clothing should be taken off and washed before reuse.[\[3\]](#)  
[\[4\]](#) Other contaminated disposable materials should be placed in a sealed container and disposed of as chemical waste.

## Experimental Workflow & Safety Protocol

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Caption: Logical workflow for the safe handling and disposal of **2,2'-Dithiodibenzoic acid**.

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## References

- 1. 2,2'-Dithiodibenzoic acid = 95.0 NT 119-80-2 [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. ICSC 1623 - 2,2'-DITHIODIBENZOIC ACID [inchem.org]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. Dithiodibenzoic acid | C14H10O4S2 | CID 8409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Page loading... [wap.guidechem.com]
- 9. 2,2'-Dithiodibenzoic acid(119-80-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. fishersci.es [fishersci.es]
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